

Synthesis of 5-(4-Chlorophenyl)isoxazole-3-propionic acid from chalcone

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Compound of Interest

Compound Name: 5-(4-Chlorophenyl)isoxazole-3-propionic acid

CAS No.: 870704-00-0

Cat. No.: B1611712

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Application Note: High-Fidelity Synthesis of **5-(4-Chlorophenyl)isoxazole-3-propionic Acid**

Part 1: Core Directive & Strategic Analysis[1]

The "Chalcone" Paradox in Isoxazole Synthesis The request to synthesize **5-(4-chlorophenyl)isoxazole-3-propionic acid** from a "chalcone" presents a classic nomenclature challenge in heterocyclic chemistry. A standard chalcone (1,3-diaryl-2-propen-1-one) typically yields 3,5-diarylisoxazoles upon reaction with hydroxylamine.[1]

To achieve the target structure—which features an aryl group at position 5 and a propionic acid moiety at position 3—we must utilize a "chalcone-like" 1,3-dicarbonyl intermediate.[1] This intermediate is structurally homologous to a chalcone but substitutes one aryl ring with an alkyl-ester chain.[1]

Strategic Route: The Succinate-Claisen Pathway This guide details the synthesis via the Claisen condensation of 4-chloroacetophenone with diethyl succinate.[1] This route generates

ethyl 4-(4-chlorophenyl)-2,4-dioxobutanoate (a masked chalcone/1,3-diketone), which undergoes regioselective cyclization with hydroxylamine to yield the target isoxazole.[1]

Key Advantages of This Protocol:

- **Regiocontrol:** Chemical environment tuning ensures the formation of the 3,3-disubstituted isomer over the 5-isomer.[1]
- **Scalability:** Avoids exotic catalysts; relies on robust enolate chemistry.
- **Purity:** Stepwise crystallization points minimize chromatographic burden.

Part 2: Scientific Integrity & Logic (The Protocols)

Phase 1: Synthesis of the "Chalcone-Like" Precursor (1,3-Dicarbonyl)[1]

Objective: Construct the carbon skeleton by coupling 4-chloroacetophenone with a propionic acid precursor (diethyl succinate).

Mechanism: The reaction proceeds via a Claisen condensation.[2] A strong base (Sodium Hydride) generates the enolate of 4-chloroacetophenone, which attacks the carbonyl of diethyl succinate. The resulting

-diketone exists in equilibrium with its enol form—structurally mimicking a chalcone system ().[1]

Reagents & Equipment:

- 4-Chloroacetophenone (1.0 eq)[1]
- Diethyl Succinate (1.2 eq)[1]
- Sodium Hydride (NaH, 60% dispersion in oil) (1.5 eq)
- Tetrahydrofuran (THF), anhydrous
- Inert Atmosphere (Argon/Nitrogen) manifold[1]

Step-by-Step Protocol:

- **Enolate Formation:** In a flame-dried 3-neck flask under Argon, suspend washed NaH (free of mineral oil) in anhydrous THF at 0°C.
- **Ketone Addition:** Add 4-chloroacetophenone dropwise over 30 minutes. The solution will evolve gas and may turn yellow/orange, indicating enolate formation. Stir for 1 hour at 0°C.
- **Coupling:** Add diethyl succinate dropwise. Maintain temperature <10°C to prevent polymerization.
- **Reaction:** Warm to room temperature and reflux for 4–6 hours. Monitor via TLC (20% EtOAc/Hexane). The disappearance of acetophenone marks completion.
- **Quench & Isolation:** Cool to 0°C. Quench carefully with dilute HCl (1M) until pH ~2. The -diketone often precipitates or forms an oil.^[1] Extract with Ethyl Acetate ().^[1]
- **Purification:** Wash combined organics with brine, dry over , and concentrate. Recrystallize the residue from Ethanol/Hexane to obtain Ethyl 4-(4-chlorophenyl)-2,4-dioxobutanoate.^[1]

Phase 2: Regioselective Cyclization to the Isoxazole Core

Objective: Convert the 1,3-diketone to the isoxazole ring using Hydroxylamine ().

Critical Insight (Regioselectivity): The reaction of a non-symmetric 1,3-diketone with hydroxylamine can yield two isomers:

- **Isomer A (Target):** 5-(4-chlorophenyl)-3-isoxazolepropanoate.^[1]

- Isomer B (Impurity): 3-(4-chlorophenyl)-5-isoxazolepropanoate.[1]
- Control: Reaction in acidic media (buffered) favors the attack of the hydroxylamine nitrogen on the more reactive carbonyl. However, in this specific scaffold, the conjugation of the aryl ketone reduces its electrophilicity compared to the -keto ester moiety, often naturally favoring the 5-aryl-3-ester product.[1] We enhance this by controlling pH.

Reagents:

- Ethyl 4-(4-chlorophenyl)-2,4-dioxobutanoate (from Phase 1)[1]
- Hydroxylamine Hydrochloride () (1.2 eq)[1]
- Ethanol (solvent)[1][3][4][5][6][7]
- Sodium Acetate (buffer) or Pyridine[1]

Protocol:

- Dissolve the -diketone in Ethanol (0.5 M concentration).[1]
- Add and Sodium Acetate (1.0 eq).
- Reflux: Heat the mixture to reflux for 3–5 hours.
- Work-up: Evaporate ethanol under reduced pressure. Resuspend residue in water/EtOAc.
- Phase Separation: Wash organic layer with water and saturated .
- QC Check:

-NMR is critical here to confirm regiochemistry.[1] The isoxazole ring proton (C4-H) typically appears as a singlet around

6.5–6.9 ppm.[1]

Phase 3: Hydrolysis to the Final Acid

Objective: Hydrolyze the ethyl ester to the free carboxylic acid without degrading the isoxazole ring.

Protocol:

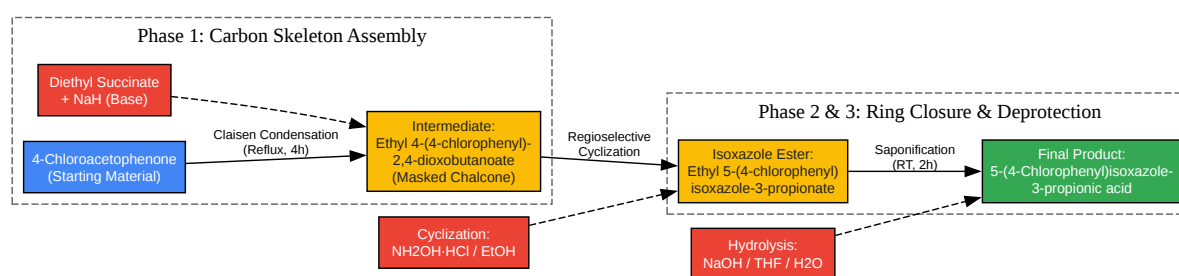
- Dissolve the ester in a 1:1 mixture of THF and 1M NaOH (aq).
- Stir at room temperature for 2 hours. (Avoid reflux to prevent decarboxylation).
- Acidification: Cool to 0°C and acidify with 2M HCl to pH 3.
- Precipitation: The product, **5-(4-chlorophenyl)isoxazole-3-propionic acid**, usually precipitates as a white solid.[1]
- Filtration: Filter, wash with cold water, and dry in a vacuum oven at 45°C.

Part 3: Visualization & Formatting[1]

Experimental Data Summary

Parameter	Specification/Range	Notes
Starting Material	4-Chloroacetophenone	Purity >98% required
Key Intermediate	Ethyl 4-(4-chlorophenyl)-2,4-dioxobutanoate	"Chalcone-like" -diketone
Cyclization Reagent	Hydroxylamine HCl	1.2 equivalents
Solvent System	EtOH (Cyclization) / THF:H ₂ O (Hydrolysis)	Anhydrous for Step 1
Typical Yield	65–75% (Overall)	Dependent on Step 1 moisture control
Appearance	White to Off-White Crystalline Solid	MP: ~160–165°C
Key NMR Signal	6.8 ppm (s, 1H)	Isoxazole C4-H proton

Reaction Pathway Diagram[4][5][6]



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Caption: Stepwise synthesis pathway from acetophenone precursor to final isoxazole acid via Claisen condensation.

References

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